

Benchmarking Ro 41-0960: An In Vitro Performance Comparison

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Compound of Interest

Compound Name: RO-41

Cat. No.: B8782779

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For researchers, scientists, and drug development professionals, this guide provides an objective in vitro performance benchmark of Ro 41-0960. By comparing its activity against other relevant compounds and detailing the experimental methodologies, this document serves as a practical resource for evaluating Ro 41-0960 for research applications.

Core Mechanism of Action

Ro 41-0960 is a potent and selective synthetic inhibitor of Catechol-O-methyltransferase (COMT), a critical enzyme in the metabolic pathway of catecholamines, such as dopamine, and catechol estrogens.^{[1][2]} By binding to the catalytic site of COMT, Ro 41-0960 prevents the transfer of a methyl group from S-adenosyl-L-methionine (SAM) to its catechol substrates.^{[3][4]} This inhibition leads to an accumulation of these substrates and a reduction in their O-methylated metabolites, which forms the basis of its pharmacological effects.^[3]

Quantitative Performance Analysis

The following tables summarize the in vitro inhibitory and activation data for Ro 41-0960 against its primary target, COMT, and notable off-targets. Comparisons are drawn with other well-established modulators.

Table 1: Catechol-O-Methyltransferase (COMT) Inhibition

Compound	IC50 (nM)	Species/System	Comments	Reference
Ro 41-0960	5 - 42	Human Mammary Tissue	Interindividual variation observed.	[3][5]
46.1	Not Specified	[3][4]		
Tolcapone	2 - 3	Rat Brain (S- and MB-COMT)	Highly potent in brain tissue.	[5]
123 - 795	Rat Liver (MB- and S-COMT)	Potency varies between membrane-bound and soluble forms.	[5]	
Entacapone	14.3 - 73.3	Rat Liver (soluble, total, and membrane-bound)	[5]	

Table 2: Off-Target Activity - SERCA2a Modulation

Ro 41-0960 has been identified as a modulator of the sarcoplasmic/endoplasmic reticulum Ca²⁺-ATPase 2a (SERCA2a), an important protein in calcium homeostasis in cardiac muscle. [5]

Compound	EC50 (μM)	Effect	Comments	Reference
Ro 41-0960	22.98	Activation (increases Ca ²⁺ affinity)	Effect is specific to the SERCA2a-PLB complex. Can be inhibitory at higher concentrations (≥25 μM).	[1][5][6]
Thapsigargin	~0.0075	Inhibition	Potent inhibitor, locks SERCA2a in a low calcium-affinity state.	[5]
CDN1163	0.8 - 27	Activation	Stimulates SERCA2a activity.	[5][7]

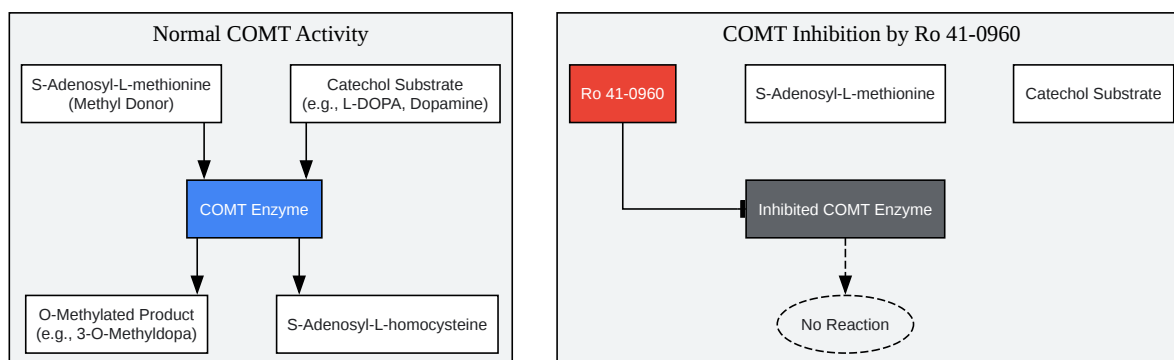
Table 3: Off-Target Activity - Transthyretin (TTR) Binding

Ro 41-0960 has also been demonstrated to bind to transthyretin (TTR), a transport protein for thyroxine and retinol.[5]

Compound	Kd (nM)	Method	Comments	Reference
Ro 41-0960	15 (Kd1), 2000 (Kd2)	Isothermal Titration Calorimetry (ITC)	Binds with negative cooperativity to two sites.	[5]
Tafamidis	~2 (Kd1), ~200 (Kd2)	Not specified	Binds with negative cooperativity.	[5]
Diflunisal	Not specified	Not specified	A known TTR kinetic stabilizer.	[5]

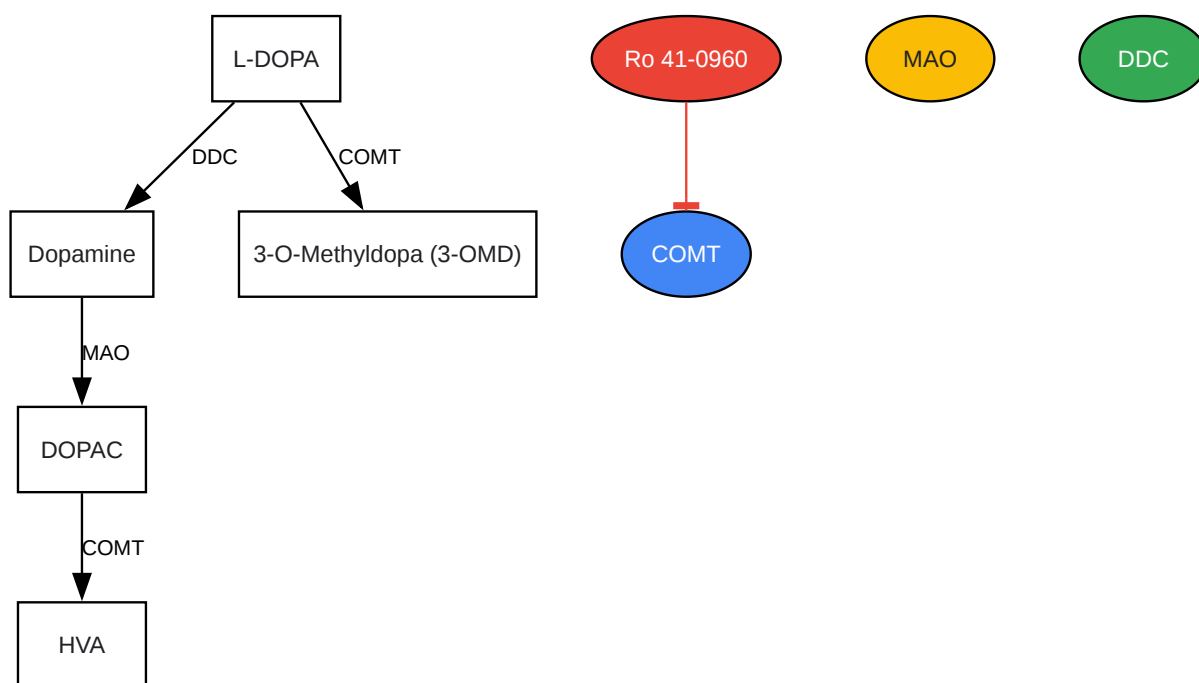
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways affected by Ro 41-0960 and a general workflow for in vitro COMT inhibition assays.



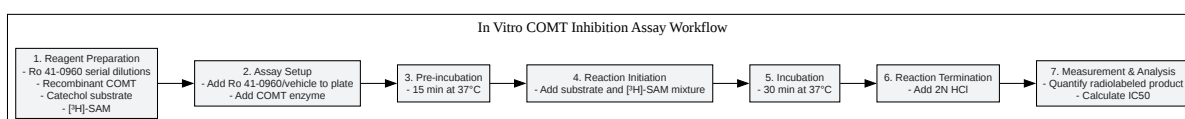
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Caption: Mechanism of COMT inhibition by Ro 41-0960.



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Caption: Impact of Ro 41-0960 on the Dopamine Metabolism Pathway.



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